

# Tert-butyl (3-methoxyphenyl)carbamate

## molecular weight and formula

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### Compound of Interest

Compound Name: *Tert-butyl (3-methoxyphenyl)carbamate*

Cat. No.: *B1276044*

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## Technical Guide: Tert-butyl (3-methoxyphenyl)carbamate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Tert-butyl (3-methoxyphenyl)carbamate** is a chemical compound within the carbamate class, characterized by a tert-butoxycarbonyl protecting group attached to the nitrogen of 3-methoxyaniline. While specific research on this particular molecule is not extensively documented in publicly available literature, its structural motifs are common in medicinal chemistry and organic synthesis. The tert-butyl carbamate (Boc) group is a widely used protecting group for amines due to its stability under various conditions and its straightforward removal under acidic conditions. The 3-methoxyphenyl group is a common feature in biologically active molecules.

This technical guide provides key physicochemical data for **tert-butyl (3-methoxyphenyl)carbamate**, a detailed experimental protocol for its synthesis, and a discussion of its potential biological relevance based on related carbamate compounds.

### Physicochemical Data

The following table summarizes the calculated and predicted physicochemical properties of **tert-butyl (3-methoxyphenyl)carbamate**.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>17</sub> NO <sub>3</sub>	Calculated
Molecular Weight	223.27 g/mol	Calculated
IUPAC Name	tert-butyl N-(3-methoxyphenyl)carbamate	---
CAS Number	Not assigned	---

## Experimental Protocols

### Synthesis of **Tert-butyl (3-methoxyphenyl)carbamate**

The following is a standard and reliable method for the N-tert-butoxycarbonylation of anilines, adapted for the synthesis of the title compound from 3-methoxyaniline.

Materials:

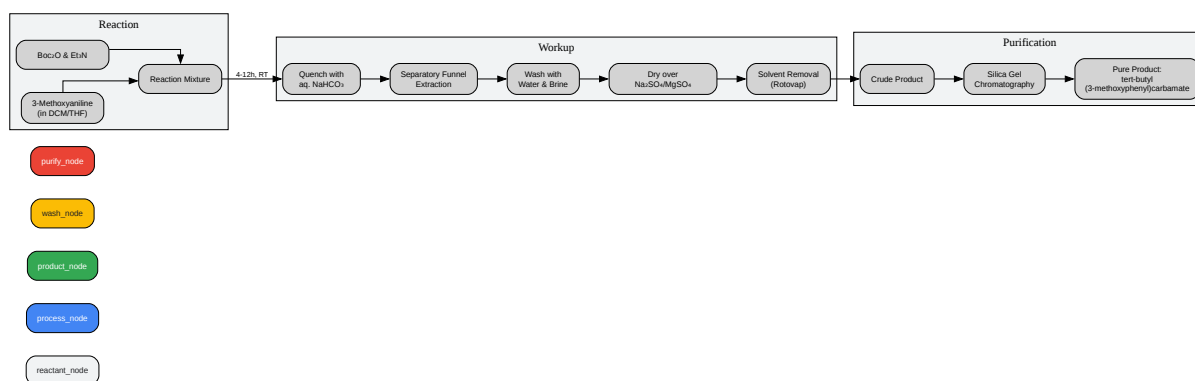
- 3-methoxyaniline
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Triethylamine (Et<sub>3</sub>N) or N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Round-bottom flask

- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for chromatography

#### Procedure:

- In a clean, dry round-bottom flask, dissolve 3-methoxyaniline (1.0 eq) in dichloromethane (DCM) or tetrahydrofuran (THF) (approximately 0.1-0.5 M concentration).
- To the stirred solution, add triethylamine (1.2 eq) or DIPEA (1.2 eq).
- Slowly add a solution of di-tert-butyl dicarbonate (Boc<sub>2</sub>O) (1.1 eq) in the same solvent to the reaction mixture at room temperature.
- Stir the reaction mixture at room temperature for 4-12 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Upon completion of the reaction, quench the mixture by adding water or saturated aqueous NaHCO<sub>3</sub> solution.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous MgSO<sub>4</sub> or Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by silica gel column chromatography using a gradient of ethyl acetate in hexanes to yield pure **tert-butyl (3-methoxyphenyl)carbamate**.

## Synthesis and Purification Workflow



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Caption: Synthetic workflow for **tert-butyl (3-methoxyphenyl)carbamate**.

## Potential Biological Significance and Signaling Pathways

While no specific biological activity has been reported for **tert-butyl (3-methoxyphenyl)carbamate**, the broader class of carbamate derivatives has shown a wide

range of biological activities. The presence of the carbamate linkage is a key feature in several approved drugs and clinical candidates.

#### Potential Areas of Investigation:

- **Neurodegenerative Diseases:** Some carbamate derivatives have been investigated for their role in neurodegenerative diseases such as Alzheimer's disease. For instance, certain carbamates act as inhibitors of enzymes like  $\beta$ -secretase and acetylcholinesterase, which are key targets in Alzheimer's pathology. The inhibition of these enzymes can potentially reduce the formation of amyloid-beta plaques and restore neurotransmitter levels.
- **Anticancer Activity:** The carbamate functional group is present in several anticancer agents. These compounds can exert their effects through various mechanisms, including the inhibition of tubulin polymerization, which is crucial for cell division.
- **Enzyme Inhibition:** The carbamate group can act as a covalent modifier of serine hydrolases, a large and diverse class of enzymes involved in many physiological processes. This suggests that **tert-butyl (3-methoxyphenyl)carbamate** could be explored as a potential inhibitor for various enzymatic targets.

The diagram below illustrates a generalized signaling pathway that is often implicated in neuroinflammation associated with neurodegenerative diseases, a potential area of relevance for novel carbamate compounds.

Caption: A generalized neuroinflammatory signaling pathway.

## Conclusion

**Tert-butyl (3-methoxyphenyl)carbamate** is a compound of interest for synthetic and medicinal chemists. While specific data for this molecule is sparse, its synthesis is straightforward using established methods. Based on the known biological activities of related carbamate compounds, it represents a scaffold with potential for further investigation in areas such as neurodegenerative diseases and oncology. The protocols and information provided in this guide serve as a foundational resource for researchers interested in exploring the properties and applications of this and similar molecules.

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